

Technical Support Center: Ethyl 5-(4-methoxyphenyl)isoxazole-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 5-(4-methoxyphenyl)isoxazole-3-carboxylate

Cat. No.: B1361754

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This guide provides essential information for the safe handling, storage, and use of **Ethyl 5-(4-methoxyphenyl)isoxazole-3-carboxylate** (CAS No. 376623-69-7) in a research and development setting.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Compound has changed color (e.g., yellowing).	- Exposure to light or air over a prolonged period. - Contamination.	- Store the compound in a tightly sealed, opaque container. - Store in a desiccator to minimize moisture exposure. - If purity is critical, repurify the compound (e.g., by recrystallization) and verify its identity and purity by analytical methods (NMR, LC-MS).
Difficulty dissolving the compound.	- Use of an inappropriate solvent. - Compound has degraded or polymerized.	- Consult literature for appropriate solvents. Based on its structure, consider solvents like DMSO, DMF, or warm ethanol. - Use sonication or gentle heating to aid dissolution. - If solubility issues persist, it may indicate degradation. Verify the compound's integrity.
Inconsistent experimental results.	- Inaccurate weighing due to static electricity. - Compound degradation. - Contamination of the sample.	- Use an anti-static gun or ionizer when weighing. - Ensure the compound has been stored correctly. For long-term storage, consider an inert atmosphere. - Use clean spatulas and glassware to prevent cross-contamination.
Visible clumping or caking of the solid.	- Absorption of moisture.	- Store in a desiccator. - If clumping is observed, gently break up the solid with a clean, dry spatula before weighing.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Ethyl 5-(4-methoxyphenyl)isoxazole-3-carboxylate**?

A1: The compound should be stored in a tightly sealed container in a dry place at room temperature.^[1]^[2] To prevent degradation from moisture and light, it is best practice to use an opaque container and store it in a desiccator.

Q2: What are the known hazards associated with this compound?

A2: While a complete Safety Data Sheet (SDS) is not readily available, information from suppliers suggests that this compound should be handled with care. The following hazard statements have been associated with it:

- H302: Harmful if swallowed.^[2]
- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H332: Harmful if inhaled.^[2]

Therefore, appropriate personal protective equipment should be used.

Q3: What personal protective equipment (PPE) should I use when handling this compound?

A3: Based on the potential hazards, the following PPE is recommended:

- Eye Protection: Safety glasses or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat.
- Respiratory Protection: Use in a well-ventilated area. If handling large quantities or if dust is generated, a dust mask or respirator may be appropriate.

Q4: What should I do in case of accidental exposure?

A4:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: If swallowed, wash out mouth with water, provided the person is conscious. Call a physician. Do NOT induce vomiting.

Q5: Are there any known incompatibilities for this compound?

A5: Specific incompatibility data is not available. However, as a general precaution for organic esters, avoid strong oxidizing agents, strong acids, and strong bases as they may cause hydrolysis or other reactions.

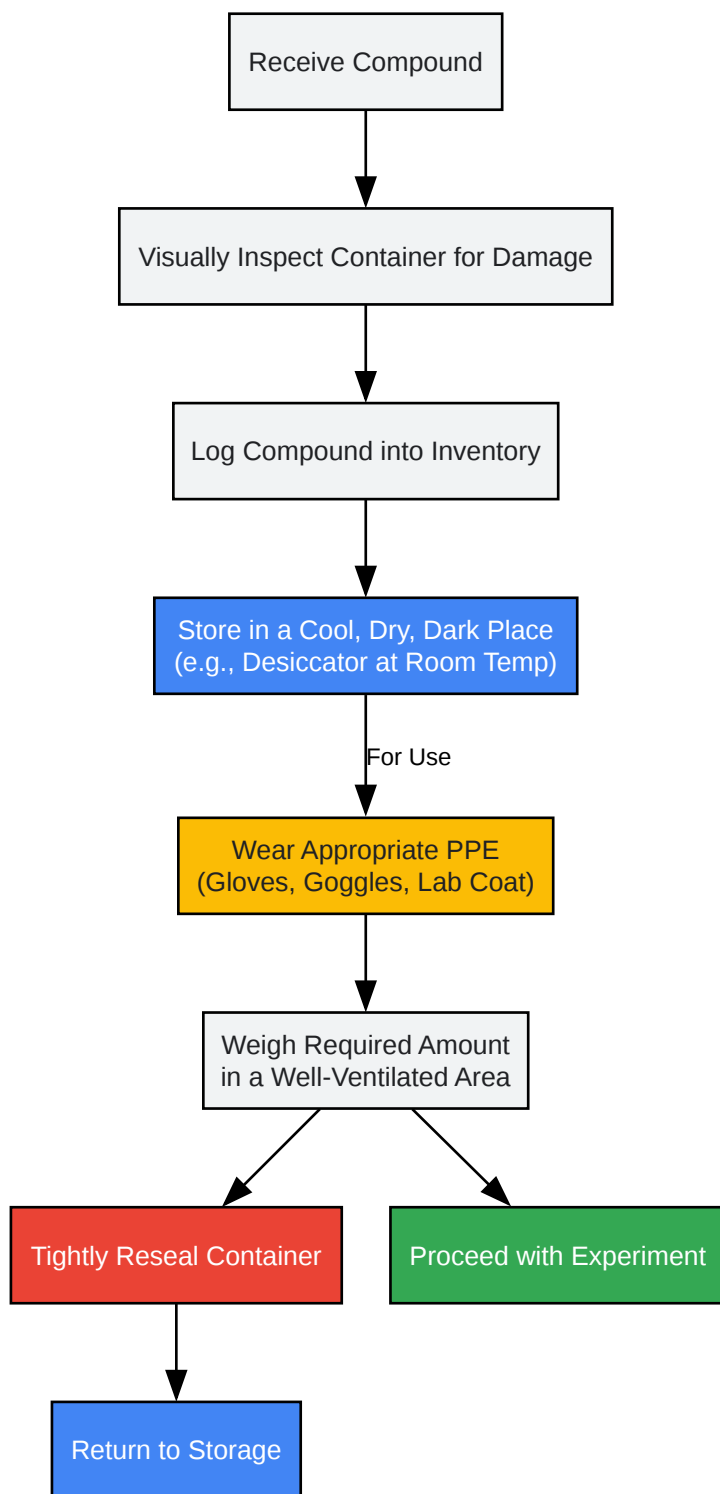
Quantitative Data Summary

Property	Value	Source
CAS Number	376623-69-7	[1] [2]
Molecular Formula	C13H13NO4	[1] [2]
Molecular Weight	247.25 g/mol	[1]
Physical Form	Solid	[2]
Recommended Storage	Room Temperature, Sealed in Dry Conditions	[1]

Experimental Protocols & Workflows

Standard Handling and Storage Workflow

This workflow outlines the standard procedure for handling and storing **Ethyl 5-(4-methoxyphenyl)isoxazole-3-carboxylate** upon receipt and during routine use.

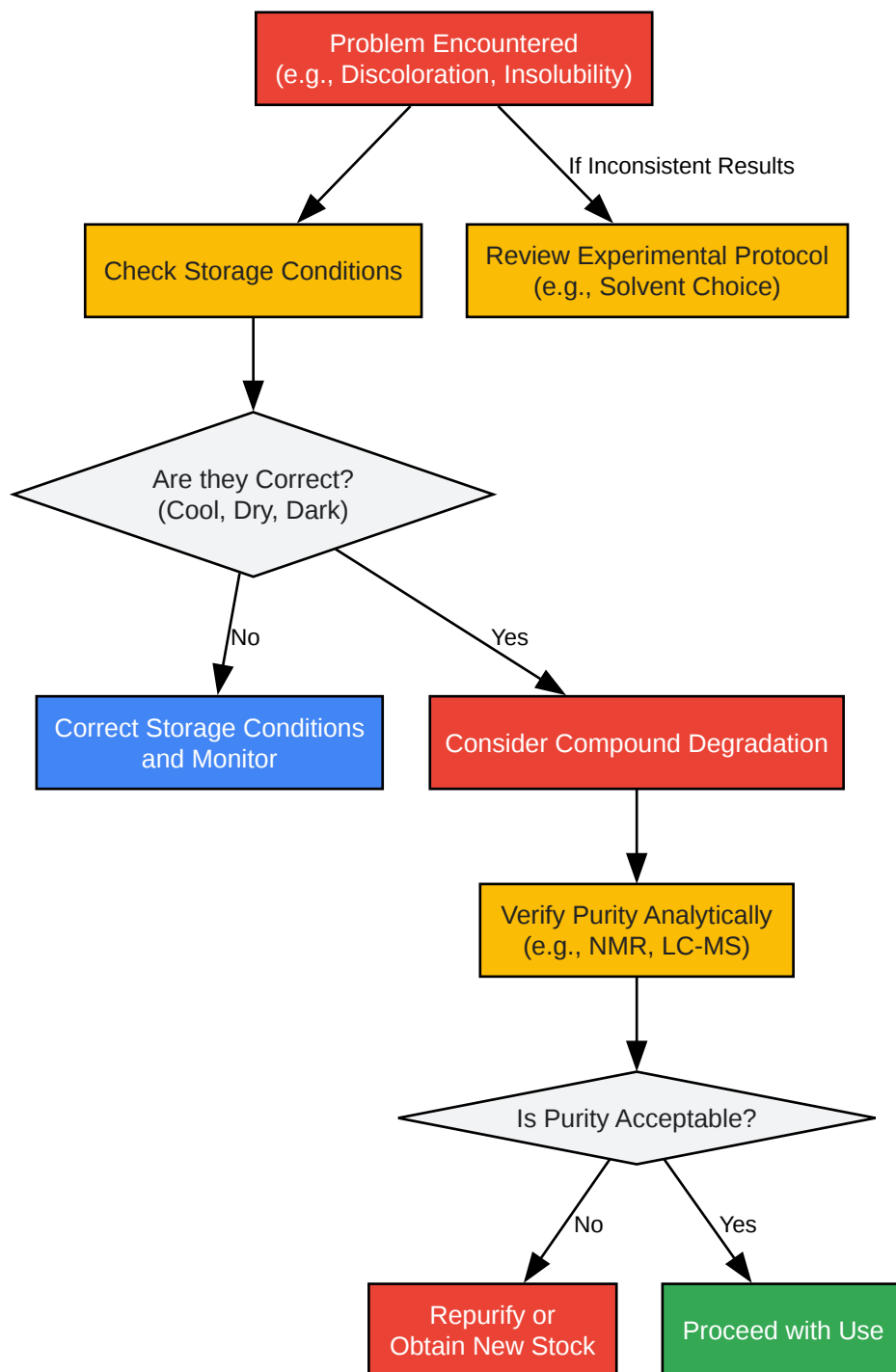


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Caption: Standard workflow for handling and storage.

Troubleshooting Decision Tree

This diagram provides a logical flow for troubleshooting common issues encountered with the compound.



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Caption: Troubleshooting decision tree for common issues.

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- 2. Ethyl 3-(4-methoxyphenyl)isoxazole-5-carboxylate [cymitquimica.com]
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